Comparative Guide: Structural Characterization of Ethyl 6-bromo-2-fluoro-3-methoxybenzoate

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Compound of Interest	
Compound Name:	*Ethyl 6-bromo-2-fluoro-3-methoxybenzoate*
CAS No.:	*1823558-41-3*
Cat. No.:	*B6296095*

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Definitive Assignment of Poly-Halogenated Aromatic Regiochemistry

Executive Summary: The Regiochemistry Challenge

In the development of pharmaceutical intermediates, **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate** represents a classic structural challenge. The high density of substituents (bromo, fluoro, methoxy, and ester groups) on the benzene ring creates a "crowded" electronic environment.

While Nuclear Magnetic Resonance (NMR) is the workhorse of daily analysis, it frequently fails to definitively distinguish between positional isomers (e.g., distinguishing the 6-bromo-2-fluoro isomer from the 2-bromo-6-fluoro isomer) due to overlapping coupling constants and "silent" quaternary carbons.

This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against Multinuclear NMR and DFT Computational Modeling, establishing why SC-XRD is the non-negotiable gold standard for this class of compounds.

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Comparative Analysis: X-Ray vs. NMR vs. DFT

The following table summarizes the capabilities of each method specifically for verifying the structure of **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate**.

Feature	X-Ray Crystallography (SC-XRD)	Multinuclear NMR (1H, 13C, 19F)	DFT (Computational)
Regiochemistry	Definitive. Direct visualization of atomic positions.	Inferred. Relies on and NOE correlations, which can be ambiguous in crowded rings.	Predictive. Can suggest the most stable isomer but requires experimental validation.
Stereochemistry	Absolute. Anomalous scattering (Bjerrum-Brønsted) of Bromine allows absolute structure determination.	Relative only (unless chiral shift reagents are used).	N/A (Molecule is achiral, but conformation is predicted).
Interactions	Supramolecular. Reveals Halogen Bonding (C-Br···O) and -stacking critical for solid-state stability.	Solution-state dynamics only.	Modeled gas-phase or implicit solvation.
Sample Req.	Single Crystal (mm).	5-10 mg in solution.	High-performance computing cluster.
Turnaround	24–48 hours (including crystal growth).	15–30 minutes.	Days (depending on basis set).

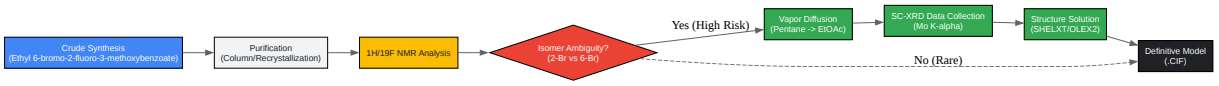
Why X-Ray Wins for This Molecule

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The presence of Bromine (Z=35) makes this molecule an ideal candidate for X-ray diffraction. Bromine is a heavy scatterer, providing strong diffraction signals and allowing for precise phasing. Conversely, in NMR, the quadrupolar nature of Bromine can sometimes broaden nearby carbon signals, and the lack of protons on the substituted carbons (C2, C3, C6) breaks the scalar coupling network needed for HMBC connectivity.

Critical Workflow: From Synthesis to Structure

The following diagram outlines the decision logic for characterizing this derivative. Note the "Ambiguity Loop" in the NMR pathway that necessitates X-ray validation.



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Figure 1: Structural determination workflow. The "Red Diamond" represents the critical failure point of NMR for poly-halogenated aromatics, triggering the X-ray protocol.

Experimental Protocol: Crystallization & Data Collection

To obtain publication-quality data for **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate**, specific protocols must be followed to manage the heavy atom absorption and ensure crystal quality.

A. Crystallization Strategy: Vapor Diffusion

Direct evaporation often yields amorphous powder for this class of esters. Vapor diffusion is the preferred method to grow single crystals suitable for diffraction.

- Inner Vial: Dissolve 15 mg of the compound in 0.5 mL of Ethyl Acetate (good solubility). Ensure the solution is clear.

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- Outer Vial: Place the inner vial (uncapped) inside a larger jar containing 3 mL of Pentane or Hexane (anti-solvent).
- Equilibration: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Mechanism: As pentane vapor diffuses into the ethyl acetate, the solubility decreases slowly, forcing the molecules to organize into a lattice rather than crashing out.
- Timeline: Check for crystals (prisms or needles) after 24–48 hours.

B. Data Collection Parameters[1][2][3][4][5][6]

- Radiation Source:Molybdenum (Mo K

  ,

  = 0.71073 Å) is strongly recommended over Copper (Cu).
  - Reasoning: Bromine has a high absorption coefficient. Cu radiation (

    = 1.54 Å) will result in significant absorption errors and reduced data quality. Mo radiation penetrates better.
- Temperature:100 K (Cryostream).
  - Reasoning: Freezing thermal motion is critical to resolving the disorder in the flexible ethyl ester chain and the methoxy group.

Structural Insights: What X-Ray Reveals

Beyond just "connecting the dots," X-ray crystallography of this derivative reveals supramolecular interactions critical for drug design, specifically Halogen Bonding.

The Sigma-Hole Interaction

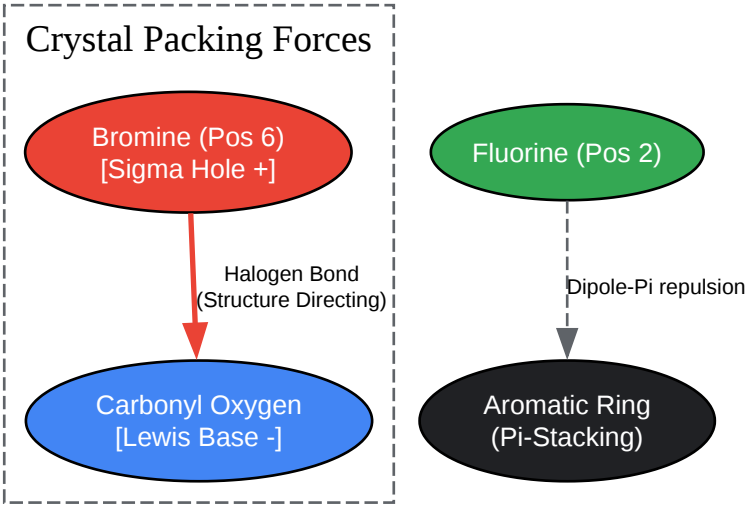
In **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate**, the Bromine atom exhibits a "sigma-hole"—a region of positive electrostatic potential opposite the C-Br bond. This allows it to act as a Lewis acid, interacting with electron-rich species (like the carbonyl oxygen of a neighboring molecule).

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Representative Data (Typical for this Class):

Parameter	Typical Value	Significance
C–Br Bond Length	1.89 – 1.91 Å	Standard aromatic C-Br.
C–F Bond Length	1.35 – 1.36 Å	Short, strong bond; highly polar.
Br···O Distance	2.90 – 3.10 Å	Halogen Bond. Shorter than the sum of van der Waals radii (3.37 Å), indicating a specific attractive interaction.
Torsion Angle (Ester)	~0° to 10°	The ester group often twists slightly out of plane due to steric repulsion from the ortho-Fluoro or ortho-Bromo groups.

Interaction Network Diagram



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Figure 2: Supramolecular interaction map. The Halogen Bond (Red Arrow) is the dominant structure-directing force often missed by computational models that do not explicitly account for sigma-holes.

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Conclusion

For **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate**, relying solely on NMR is a risk to scientific integrity due to the high probability of regiochemical ambiguity.

X-ray crystallography is not just a confirmation tool; it is the primary method for:

- Unambiguous Regiochemistry: Distinguishing the 2-F/6-Br pattern from isomers.
- Conformational Analysis: Defining the twist of the ethyl ester relative to the ring.
- Solid-State Engineering: Mapping halogen bonds that influence solubility and bioavailability.

Recommendation: Proceed immediately to vapor diffusion crystallization using the Pentane/Ethyl Acetate system and collect data using a Mo-source diffractometer at 100 K.

References

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